

Application Note: Immunohistochemical Validation of HC-7366 Target, GCN2

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Compound of Interest

Compound Name: HC-7366
CAS No.: 2803470-63-3
Cat. No.: B15584099

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Introduction

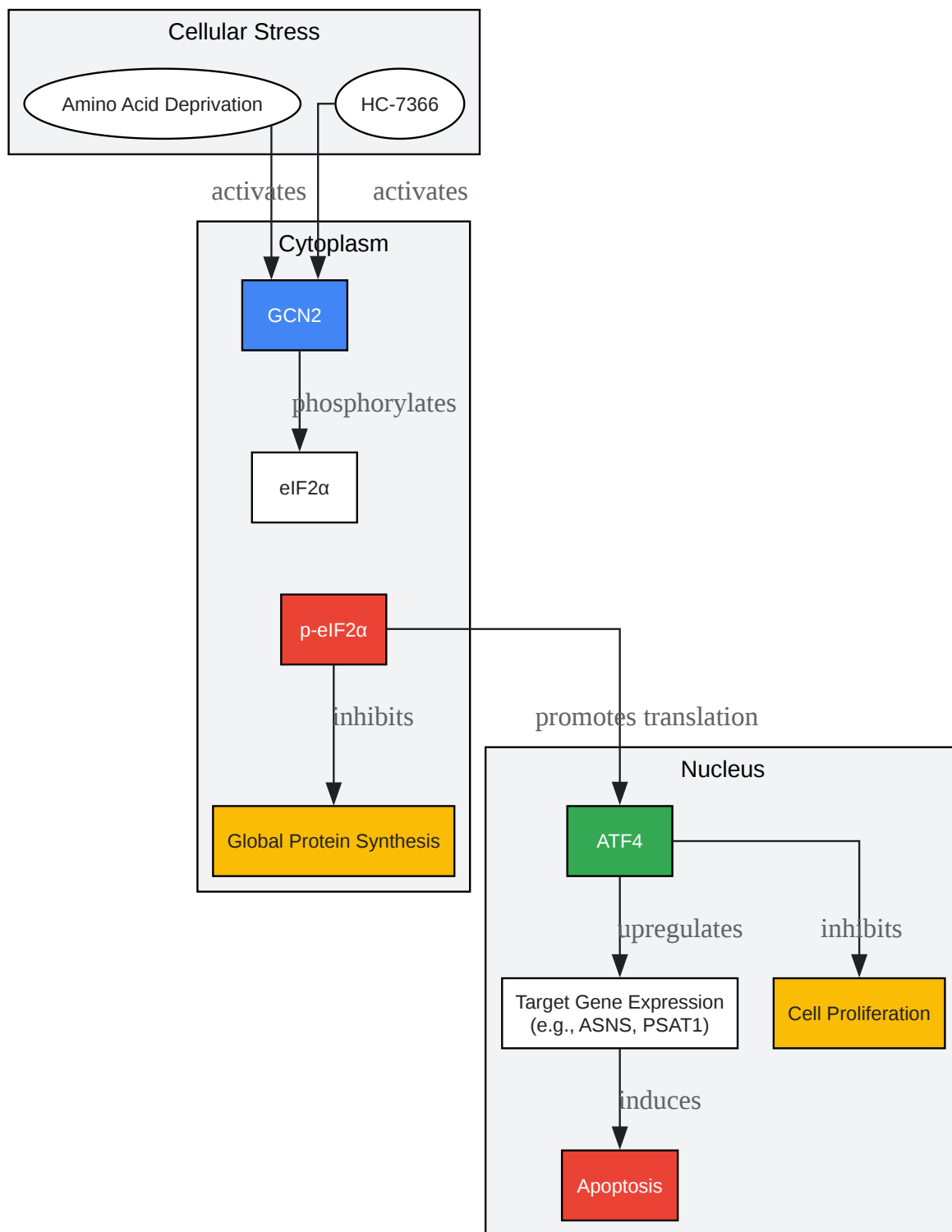
HC-7366 is a first-in-class, orally bioavailable small molecule activator of the General Control Nonderepressible 2 (GCN2) kinase.^{[1][2][3][4]} GCN2 is a critical sensor of amino acid deprivation and a key component of the Integrated Stress Response (ISR) pathway.^{[5][6][7][8]} Activation of the ISR is an adaptive signaling cascade that allows cells to respond to various stress conditions.^{[7][9]} While transient ISR activation can promote cell survival, prolonged activation can induce apoptosis, a mechanism that can be leveraged for anti-cancer therapy.^{[7][9]} **HC-7366** has demonstrated potent antitumor activity in various preclinical solid tumor and hematologic malignancy models, both as a monotherapy and in combination with standard-of-care agents.^{[6][7][9][10]} Its mechanism of action involves the hyperactivation of the GCN2 pathway, leading to downstream effects such as the induction of activating transcription factor 4 (ATF4) and its target genes.^{[7][9][10]}

This application note provides a detailed protocol for the validation of **HC-7366**'s target engagement and pharmacodynamic effects in preclinical tumor tissues using

immunohistochemistry (IHC). The protocol focuses on the detection of key biomarkers in the GCN2 signaling pathway, including the downstream target ATF4 and a proliferation marker, Ki67, to assess the biological response to **HC-7366** treatment.

GCN2 Signaling Pathway

Under conditions of amino acid starvation or treatment with GCN2 activators like **HC-7366**, GCN2 kinase is activated. Activated GCN2 phosphorylates the alpha subunit of eukaryotic initiation factor 2 (eIF2 α). This phosphorylation leads to a global reduction in protein synthesis but selectively enhances the translation of certain mRNAs, including that of ATF4. ATF4, in turn, upregulates the expression of genes involved in amino acid synthesis and transport, as well as pro-apoptotic proteins, while also impacting cell proliferation.





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